

Application Notes and Protocols for Carbosulfan in Agriculture

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Compound of Interest

Compound Name: Carbosulfan

Cat. No.: B1218777

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Introduction

Carbosulfan is a broad-spectrum carbamate insecticide, nematicide, and miticide used to control a wide range of soil-dwelling and foliar-feeding pests in various agricultural crops.[1][2] It functions as a pro-insecticide, meaning it is metabolized within the target pest into its more toxic form, carbofuran.[1][3] This active metabolite acts as a cholinesterase inhibitor, disrupting the insect's nervous system.[4][5] **Carbosulfan**'s efficacy is delivered through three primary modes of action: systemic absorption, contact killing, and stomach poisoning.[4] It is available in several formulations, including Emulsifiable Concentrates (EC), Wettable Powders (WP), Granules (GR), and Dry seed treatment formulations (DS), to suit different application needs.[1][6]

Section 1: Field Application Protocols

These protocols provide standardized procedures for the field application of **Carbosulfan**. Adherence to these guidelines is crucial for ensuring efficacy, crop safety, and minimizing environmental impact.

Protocol 1.1: Foliar Spray Application

This protocol details the preparation and application of **Carbosulfan** Emulsifiable Concentrate (EC) formulations for controlling foliar pests.

Objective: To achieve uniform coverage of plant surfaces for the effective control of sucking and chewing pests such as aphids, whiteflies, thrips, and leafhoppers.[4]

Materials:

- **Carbosulfan** 25% EC formulation[4][5]
- Clean water
- Calibrated sprayer (e.g., backpack sprayer, boom sprayer)
- Personal Protective Equipment (PPE): Chemical-resistant gloves, goggles, respirator, and protective clothing[5][7]
- Measuring cylinders

Procedure:

- Timing: Apply at the first sign of pest infestation.[5] Repeat applications at 10-14 day intervals if pest pressure persists, adhering to the crop-specific pre-harvest interval (PHI).[5]
- Equipment Calibration: Ensure the sprayer is properly calibrated to deliver the desired volume of spray solution evenly over the target area.
- Mixing and Dilution: a. Fill the spray tank with half the required volume of clean water. b. Measure the recommended amount of **Carbosulfan** 25% EC (see Table 1) and add it to the tank. c. Agitate the mixture thoroughly. d. Add the remaining volume of water and continue to agitate to ensure a uniform emulsion.
- Application: a. Apply the spray solution ensuring uniform coverage of all plant surfaces, including the undersides of leaves where pests often reside.[5] b. Avoid application during windy conditions or when rain is imminent to prevent drift and runoff.[5]
- Post-Application: a. Thoroughly clean the sprayer equipment with water and a cleaning agent. b. Dispose of empty containers and rinse water according to local regulations.[7] c. Wash hands and exposed skin thoroughly with soap and water after handling.[4]

Protocol 1.2: Soil Application (Granular Formulation)

This protocol is for the application of **Carbosulfan** granular (GR) formulations to control soil-borne pests and provide systemic protection to young plants.

Objective: To incorporate **Carbosulfan** granules into the soil for the control of soil insects and nematodes.[2]

Materials:

- **Carbosulfan** 5% or 10% Granular (GR) formulation[6]
- Calibrated granular applicator or microgranulator[6]
- Personal Protective Equipment (PPE) as listed in Protocol 1.1

Procedure:

- Timing: Apply at the time of sowing or planting.[6]
- Application Method: a. In-furrow: Apply the recommended dosage of granules (see Table 2) directly into the seed furrow during planting using a microgranulator attached to the sowing equipment.[6] b. Broadcast/Band: Apply granules as a band over the row or broadcast evenly over the soil surface.
- Incorporation: If applied via broadcast or band, incorporate the granules into the soil mechanically.[6] For in-furrow applications, the sowing process typically provides sufficient incorporation.
- Safety: Do not handle granules with bare hands. Ensure the applicator is correctly calibrated to prevent over-application.

Protocol 1.3: Seed Treatment

This protocol describes the method for treating seeds with **Carbosulfan** Dry Seed Treatment (DS) formulation to protect seedlings from early-season pests.

Objective: To coat seeds with **Carbosulfan** for systemic protection against pests like thrips, aphids, and stem borers during the early stages of crop growth.[8][9]

Materials:

- **Carbosulfan** 25% DS formulation[8][9]
- Seeds (e.g., cotton, maize, peas, mustard)[8][10]
- Seed treatment equipment (e.g., rotating drum) or a large polyethylene bag[9]
- Personal Protective Equipment (PPE) as listed in Protocol 1.1

Procedure:

- Dosage Calculation: Determine the required amount of **Carbosulfan** 25% DS based on the weight of the seeds to be treated (see Table 3).[8]
- Preparation: a. Place the seeds in the treatment vessel (bag or drum). b. Slightly moisten the seeds with a fine mist of water to help the powder adhere.[8]
- Application: a. Add the calculated quantity of **Carbosulfan** 25% DS to the seeds.[9] b. If using a bag, hold the mouth tightly after trapping air inside and shake vigorously until all seeds are uniformly coated.[9] c. If using a drum, rotate it until a uniform coating is achieved.
- Drying: Spread the treated seeds in a thin layer in a shaded, well-ventilated area and allow them to dry completely before sowing.[8]
- Handling: Wear gloves when handling treated seeds. Do not use treated seeds for food, feed, or oil purposes.

Section 2: Data Presentation

The following tables summarize recommended application rates for various **Carbosulfan** formulations across different crops.

Table 1: Recommended Application Rates for Foliar Spray

Crop	Target Pests	Formulation	Dosage Rate	Reference
Cotton	Aphids, Whiteflies	25% EC	750–1000 ml/ha	[4] [5]
Vegetables	Whiteflies, Aphids, Thrips	25% EC	750–1200 ml/ha	[4] [5]
Fruit Trees	Thrips, Leafhoppers, Aphids	25% EC	750–1200 ml/ha	[4] [5]
Rice, Chili	Green leafhopper, Stem borer, Aphids	25% EC	400 ml/acre	[11]
Alfalfa	-	4EC (4 lb a.i./Gal)	0.125-1 lb a.i./A	[12]
Citrus	-	2.5EC (2.5 lb a.i./Gal)	5-60 oz a.i./A	[12]

| Field Corn | - | 4EC (4 lb a.i./Gal) | 0.5-2 lb a.i./A |[\[12\]](#) |

Table 2: Recommended Application Rates for Soil Application (Granular)

Crop	Formulation	Application Method	Dosage Rate (Active Ingredient)	Reference
Potatoes	5% GR	In-furrow at planting	0.75 - 1.8 kg a.i./ha	[6]
Sugar Beet	5% or 10% GR	At sowing/planting	0.6 - 1.0 kg a.i./ha	[6]
Maize	5% GR	At planting	0.6 kg a.i./ha	[6]
Rice	6G	21 & 45 days after transplanting	1000 - 2000 g a.i./ha	

| Sugarcane | - | - | Rice seedling field – rice thrips, stem borers [\[1\]](#) |

Table 3: Recommended Application Rates for Seed Treatment

Crop	Formulation	Dosage Rate	Reference
Cotton, Peas, Mustard, Chickpea	25% DS	2 - 4 g / kg of seed	[8]

| Cotton | 25% DS | 40 g / kg of seed [\[9\]](#) |

Section 3: Experimental Methodologies

Protocol 3.1: Residue Analysis in Plant and Soil Samples

This protocol provides a general methodology for determining **Carbosulfan** and its metabolite (carbofuran) residues.

Objective: To extract and quantify **Carbosulfan** residues from agricultural and environmental matrices using chromatographic techniques.

Methodology:

- Sample Collection: Collect representative samples (e.g., rice grain, straw, soil) from treated and control plots at specified intervals (e.g., at harvest).
- Extraction: a. Homogenize the collected samples. b. Extract **Carbosulfan** and its metabolites using an appropriate solvent system (e.g., hexane/propan-2-ol, hexane/acetone, or dichloromethane).[\[6\]](#)
- Cleanup: a. Partition the extract with a suitable solvent. b. Clean the extract using Solid-Phase Extraction (SPE) with a Florisil or aminopropyl cartridge to remove interfering co-extractives.[\[6\]](#)
- Analysis: a. Concentrate the cleaned extract to a known volume. b. Determine the concentration of **Carbosulfan** and Carbofuran using Gas Chromatography (GC) with a

Nitrogen-Phosphorus Detector (NPD), GC-Mass Spectrometry (GC-MS), or High-Performance Liquid Chromatography (HPLC).[6]

- Quantification: a. Prepare standard calibration curves using certified reference standards of **Carbosulfan** and Carbofuran. b. Calculate the residue levels in the original samples (mg/kg). c. Conduct recovery studies by fortifying control samples with known amounts of analyte to validate the method's accuracy.

Protocol 3.2: Compatibility Test for Tank Mixing

This protocol outlines a small-scale test to ensure the physical compatibility of **Carbosulfan** with other agrochemicals (e.g., fungicides, fertilizers) before large-scale tank mixing.[4]

Objective: To assess the physical compatibility of a proposed tank mix to prevent nozzle clogging and ensure uniform application.

Methodology:

- Use a clear glass jar with a lid (approximately 1 liter).
- Follow the W-A-L-E-S plan: a. Add water to the jar, typically filling it halfway. b. Add products one at a time in the following order, mixing after each addition: i. Wettable powders and Water-dispersible granules. ii. Agitate thoroughly. iii. Liquid flowables and suspensions. iv. Emulsifiable concentrates (like **Carbosulfan** 25% EC).[4] v. Surfactants and Solutions. c. Use the same proportional amounts of each product as would be used in the full-scale spray tank.
- Secure the lid and invert the jar 10-15 times to mix thoroughly.
- Observe the mixture immediately and after 30 minutes. Look for signs of incompatibility, such as the formation of flakes, crystals, sludge, gels, or an oily layer.
- If signs of incompatibility appear, do not proceed with the tank mix.

Section 4: Safety Protocols

Carbosulfan is classified as moderately hazardous (WHO Class II) and can be fatal if inhaled and toxic if swallowed.[7][13] Strict adherence to safety protocols is mandatory.

Protocol 4.1: Personal Protective Equipment (PPE) and Handling

- Always wear appropriate PPE: This includes chemical-resistant gloves (PVC), safety goggles or a face shield, a respirator, long-sleeved shirts, long pants, and chemical-resistant footwear.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[14\]](#)
- Avoid contact: Prevent contact with skin, eyes, and clothing. Do not inhale vapor or spray mist.[\[7\]](#)[\[14\]](#)
- Hygiene: Do not eat, drink, or smoke when handling **Carbosulfan**.[\[4\]](#) Wash hands and face thoroughly with soap and water after use and before eating or drinking.[\[14\]](#)
- Storage: Store in a cool, dry, well-ventilated area, away from food, feed, and water sources. Keep containers securely sealed and out of reach of children.[\[5\]](#)[\[14\]](#)

Protocol 4.2: Spill Management

- Minor Spills:
 - Contain the spillage.
 - Wear full PPE.
 - Absorb the spill with inert material such as sand, earth, or vermiculite.[\[14\]](#)
 - Collect the absorbed material into a labeled container for proper disposal.[\[14\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[14\]](#)
 - Prevent the spill from entering drains or waterways.[\[5\]](#)[\[7\]](#)
 - Contact emergency services and the supplier for guidance.

Section 5: Visualizations

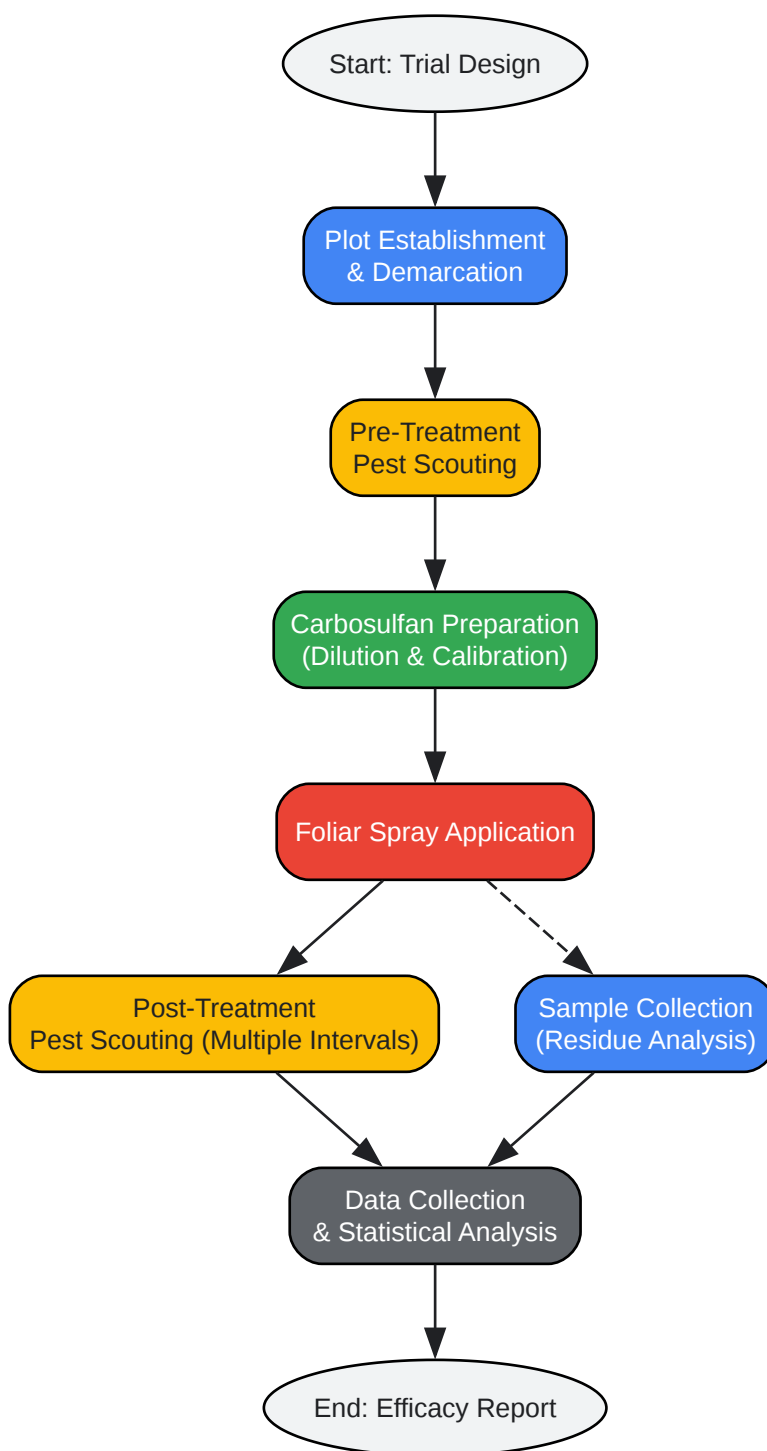
Diagram 1: Carbosulfan's Mode of Action



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Caption: **Carbosulfan** is metabolized to Carbofuran, which inhibits AChE, causing paralysis.

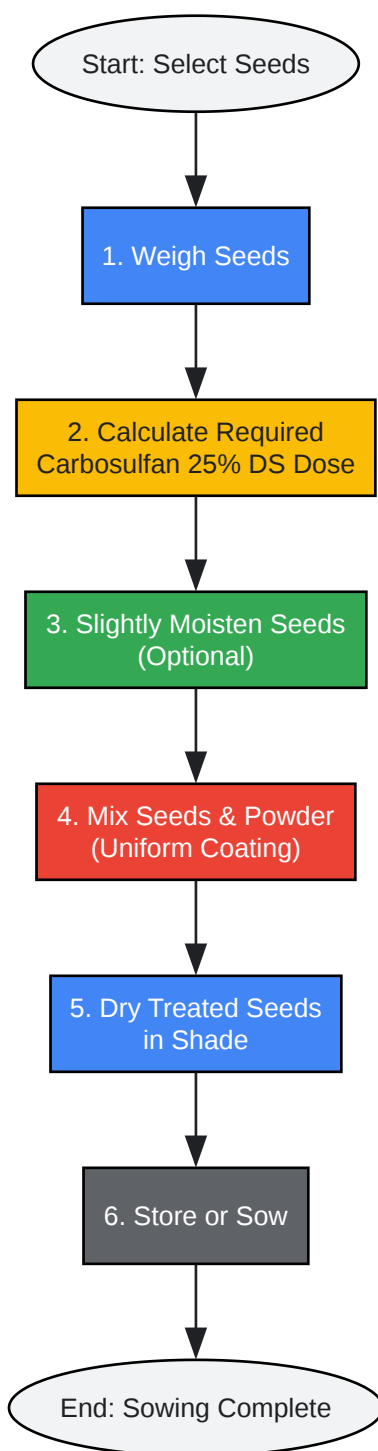
Diagram 2: Experimental Workflow for a Foliar Application Efficacy Trial



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Caption: Workflow for assessing the field efficacy of foliar-applied **Carbosulfan**.

Diagram 3: Logical Flow for Seed Treatment Protocol



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Caption: Step-by-step logical flow for the safe and effective treatment of seeds.

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